8-Chloro-5-fluoroisoquinoline-1-carboxylic Acid: Structural Analysis & Synthetic Methodologies

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Compound of Interest

Compound Name:	*8-Chloro-5-fluoroisoquinoline-1-carboxylic acid*
Cat. No.:	*B13244871*

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Executive Summary & Scaffold Analysis

8-Chloro-5-fluoroisoquinoline-1-carboxylic acid represents a highly specialized heterocyclic scaffold in medicinal chemistry. Unlike the more common quinoline antibiotics (fluoroquinolones), this isoquinoline isomer introduces a distinct vector for pi-stacking and hydrogen bonding.

The molecule is defined by a "push-pull" electronic system on the fused benzene ring and a critical peri-interaction between the C1-carboxylic acid and the C8-chlorine atom. This steric clash forces the carboxylic acid out of planarity with the aromatic system, creating a pre-organized, twisted conformation that can enhance selectivity for specific kinase pockets or enzyme active sites.

Core Structural Parameters

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Property	Value (Predicted/Experimental)	Significance
Molecular Formula	$C_{10}H_5ClFNO_2$	Core scaffold identity.
Molecular Weight	225.60 g/mol	Fragment-like space; ideal for FBDD (Fragment-Based Drug Discovery).
ClogP	~2.3 - 2.8	Moderate lipophilicity; suitable for oral bioavailability optimization.
pKa (Acid)	~3.5 - 4.0	Stronger acidity than benzoic acid due to the electron-deficient isoquinoline ring.
Topological Polar Surface Area	~50 $Å^2$	Good membrane permeability profile.
Steric Feature	1,8-Peri Interaction	The C8-Cl and C1-COOH substituents sterically repel, inducing a non-planar torsion.

Chemical Structure & Electronic Profile[1]

The structure consists of a bicyclic isoquinoline core substituted at three critical positions:

- Position 1 (COOH): The primary hydrogen bond donor/acceptor motif. In physiological pH, this exists as the carboxylate anion, providing a strong electrostatic anchor.
- Position 5 (Fluorine): An electron-withdrawing group (EWG) located at the "top" of the benzene ring. It modulates the pKa of the pyridine nitrogen and increases metabolic stability against CYP450 oxidation at the electron-rich C5 position.
- Position 8 (Chlorine): A lipophilic, bulky halogen. Its location is peri to the C1 position. This is the defining structural feature, as it prevents the C1-carbonyl from achieving coplanarity, potentially locking the molecule into a bioactive conformation.

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2D Structure Representation (SMILES)

OC(=O)C1=NC=CC2=C(F)C=CC(Cl)=C12 (Note: Standard numbering places N at 2. The bridgehead carbons are 4a/8a. The Cl at 8 is adjacent to the bridgehead 8a, peri to C1.)

Synthetic Methodologies

The synthesis of this scaffold is non-trivial due to the specific substitution pattern on the benzene ring. Two primary routes are recommended: De Novo Ring Construction (Route A) and Late-Stage Functionalization (Route B).

Route A: Pomeranz-Fritsch Cyclization (De Novo)

This route builds the isoquinoline core from a substituted benzaldehyde. It is the most reliable method to ensure correct regiochemistry of the 5-F and 8-Cl substituents.

Protocol Logic:

- Precursor Selection: Start with 2-chloro-5-fluorobenzaldehyde. The chlorine at the ortho position (2) will become the C8 substituent in the final isoquinoline. The fluorine at the meta position (5) will become the C5 substituent.
- Acetal Formation: Condensation with aminoacetaldehyde diethyl acetal.
- Cyclization: Acid-mediated closure (H_2SO_4/P_2O_5).
- Functionalization: Oxidation of the C1 position (via Reissert chemistry) to install the carboxylic acid.

Route B: Reissert-Henze Functionalization (From Core)

If 8-chloro-5-fluoroisoquinoline is available (or synthesized via Route A), the carboxylic acid is installed at C1 via a nitrile intermediate.

Step-by-Step Protocol:

- N-Oxidation: Treat the isoquinoline with m-CPBA in DCM to form the N-oxide.

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- Reissert-Henze Cyanation: React the N-oxide with TMSCN (trimethylsilyl cyanide) and an acyl chloride (e.g., benzoyl chloride) or DBU. This installs a cyano group (-CN) at C1.
  - Note: The 8-Cl substituent exerts steric hindrance.[1] Higher temperatures or more reactive electrophiles may be required compared to unsubstituted isoquinoline.
- Hydrolysis: Acidic hydrolysis (conc. HCl, reflux) converts the nitrile to the carboxylic acid.[2]

Visualization of Synthetic Pathways



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Caption: Figure 1. Synthetic workflow from aldehyde precursor to final carboxylic acid via Pomeranz-Fritsch cyclization and Reissert-Henze cyanation.

Experimental Protocols

Protocol 1: Synthesis of the N-Oxide Intermediate

Causality: The N-oxide activates the C1 position for nucleophilic attack, overcoming the electron-rich nature of the pyridine ring.

- Dissolution: Dissolve 8-chloro-5-fluoroisoquinoline (1.0 eq) in dichloromethane (DCM) (0.1 M concentration).
- Addition: Cool to 0°C. Add m-chloroperoxybenzoic acid (m-CPBA, 1.2 eq) portion-wise over 15 minutes.
- Reaction: Warm to room temperature and stir for 4–6 hours. Monitor by TLC (DCM/MeOH 95:5) for disappearance of starting material.[3]
- Workup: Wash with saturated $NaHCO_3$ (3x) to remove m-chlorobenzoic acid byproduct. Dry organic layer over Na_2SO_4.

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- Purification: Concentrate in vacuo. The N-oxide is typically a stable solid and can be used directly or purified via flash chromatography.

Protocol 2: Nitrile Hydrolysis to Carboxylic Acid

Causality: The steric bulk of the 8-Cl group may retard hydrolysis. Vigorous acidic conditions are preferred over basic conditions to prevent potential nucleophilic displacement of the fluorine.

- Setup: Suspend 8-chloro-5-fluoro-1-isoquinolinecarbonitrile (1.0 eq) in 6M HCl (10-20 volumes).
- Reflux: Heat to reflux (100°C) for 12–24 hours.
  - Checkpoint: If solubility is poor, add a co-solvent like acetic acid or dioxane.
- Precipitation: Cool the reaction mixture to 0°C. The carboxylic acid often precipitates as the hydrochloride salt.
- Isolation: Filter the solid. If no precipitate forms, neutralize carefully to pH 3-4 with NaOH to induce precipitation of the zwitterion/free acid.
- Recrystallization: Purify from Ethanol/Water or Acetic Acid.

Medicinal Chemistry Applications

Pharmacophore Mapping

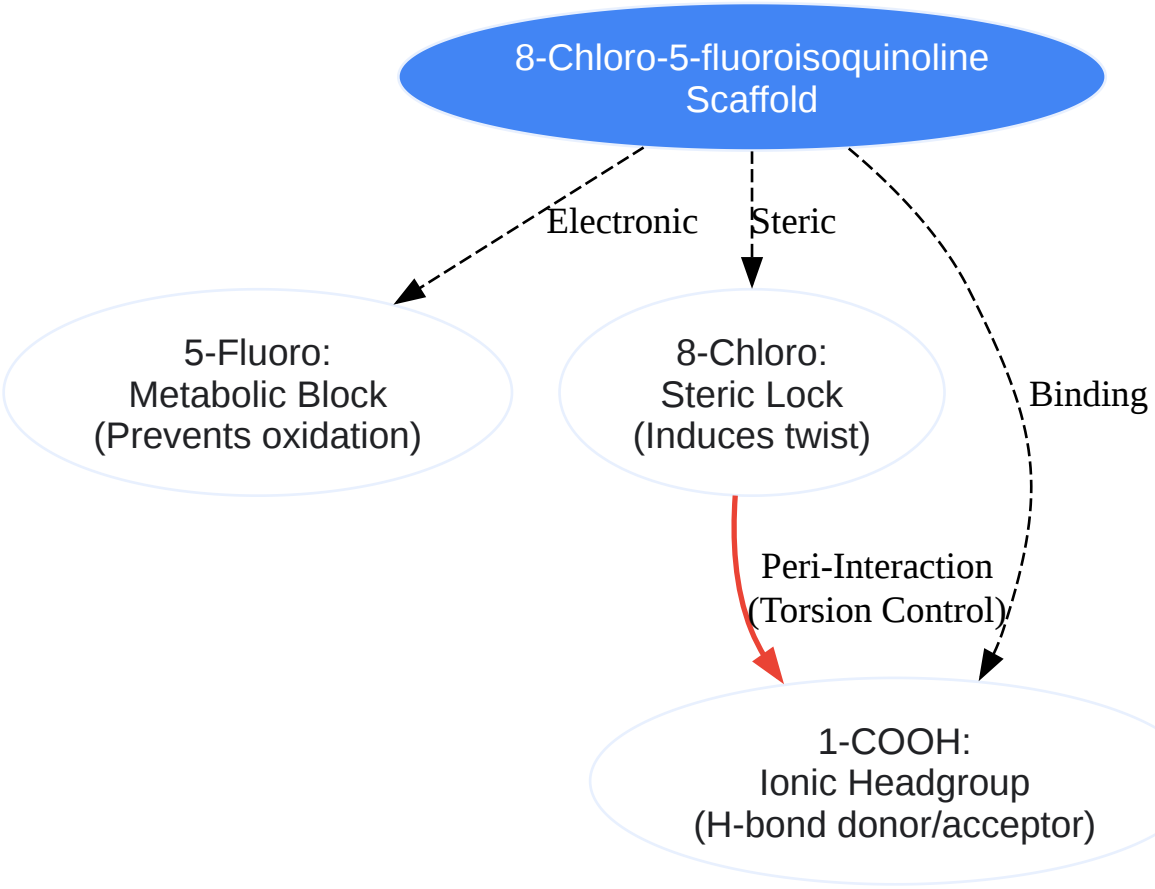
This scaffold serves as a bioisostere for:

- Kynurenic Acid: A neuroactive metabolite. The 5-F/8-Cl substitution alters the glutamate receptor binding profile.
- Fluoroquinolones: While lacking the pyridone ketone, the 1-COOH mimics the acidic headgroup of gyrase inhibitors.
- Kinase Inhibitors: The isoquinoline nitrogen and 1-COOH can form a bidentate hinge-binding motif.

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SAR Logic (Structure-Activity Relationship)[1][5]

- 5-Fluoro: Increases metabolic stability and lipophilicity without adding significant steric bulk.
- 8-Chloro: Forces the C1-group out of plane. In kinase inhibitors, this "twist" can be exploited to fill hydrophobic pockets (gatekeeper residues) that are inaccessible to planar analogs.



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Caption: Figure 2. Structure-Activity Relationship (SAR) map highlighting the critical peri-interaction between the 8-Chloro and 1-Carboxyl groups.

References

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